

Boscalid Properties & Experimental Models

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Compound Focus: Boscalid

CAS No.: 188425-85-6

Cat. No.: S565657

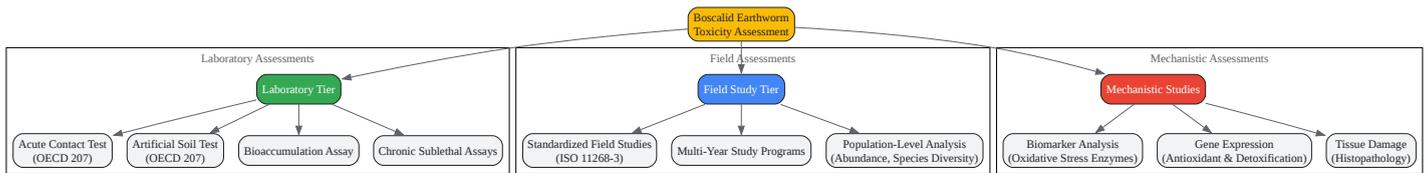
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Compound Profile Boscalid (CAS No. 188425-85-6) is a broad-spectrum carboxamide fungicide that acts as a **succinate dehydrogenase inhibitor (SDHI)**, disrupting cellular energy production [1] [2]. Its primary physical and chemical properties relevant to environmental testing are summarized below.

Model Organism The standard test species for earthworm toxicity studies is *Eisenia fetida* (or the closely related *Eisenia foetida*) [1] [3] [4]. This species is recommended in standardized guidelines (e.g., OECD 207) due to its sensitivity, ease of culture, and relevance as a soil-dwelling organism.

Tiered Testing Approach & Key Findings

Earthworm toxicity assessment for **boscalid** follows a tiered strategy, progressing from basic laboratory tests to higher-tier field studies.



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Diagram 1: A tiered strategy for assessing **boscalid** toxicity in earthworms, progressing from controlled laboratory studies to complex field evaluations and mechanistic investigations.

Experimental Protocols & Data

Protocol 1: Acute Toxicity Tests (OECD 207 Guideline)

This initial screening includes two complementary methods [3].

Test Parameter	Filter Paper Contact Test	Artificial Soil Test
Objective	Identify potentially toxic chemicals; rapid screening [3]	Simulate natural exposure in soil; more ecologically relevant data [3]
Test Organism	<i>Eisenia foetida</i> (adults) [3]	<i>Eisenia foetida</i> (adults) [3]
Test Setup	Moist filter paper in vials; one worm per vial [3]	Precis defined artificial soil in containers [3]

Test Parameter	Filter Paper Contact Test	Artificial Soil Test
Exposure	Direct contact with treated filter paper [3]	Exposure through ingestion and contact with treated soil [3]
Concentrations	≥5 treatment levels in a geometric series [3]	≥5 treatment levels in a geometric series [3]
Replicates	≥10 replicates per treatment [3]	≥4 replicates per treatment [3]
Duration & Conditions	48 hours, in the dark [3]	14 days; mortality assessed at 7 and 14 days [3]
Endpoint	Lethality (mortality) [3]	Lethality (mortality) [3]

Protocol 2: Chronic & Sublethal Endpoint Assays

These assays investigate effects beyond mortality, including oxidative stress, bioaccumulation, and complex interactions [1] [5] [4].

Assay Type	Key Measurement Endpoints	Experimental Details
Oxidative Stress Biomarkers [5] [4]	Malondialdehyde (MDA), Superoxide Dismutase (SOD), Catalase (CAT), Glutathione S-transferase (GST) activities	Homogenize earthworm tissues in buffer; centrifuge to obtain supernatant for enzymatic assays [5].
Gene Expression Analysis [5]	mRNA levels of <i>sod</i> , <i>cat</i> , <i>gst</i> , <i>cyp4</i> , <i>nrf1</i>	Extract RNA from earthworm tissue; use qRT-PCR to quantify gene expression changes relative to controls [5].
Bioaccumulation Assay [1] [4]	Bioconcentration Factor (BCF), tissue residues via LC-MS/MS	Expose earthworms to spiked soil (e.g., 7 days), then transfer to clean soil for depuration; analyze tissue concentrations [1].

Assay Type	Key Measurement Endpoints	Experimental Details
Co-exposure Studies [1] [4]	Degradation half-life in soil, mortality, oxidative stress under pollutant mixtures	Co-expose earthworms to boscalid and other pollutants (e.g., antibiotic amoxicillin); measure interactive effects [4].

Protocol 3: Earthworm Field Studies (ISO 11268-3)

Higher-tier field studies assess long-term, population-level effects under realistic agricultural conditions [6].

Study Aspect	Description
Objective	Assess long-term, in-crop effects on earthworm abundance and population development under realistic conditions [6].
Study Design	Standardized field studies, often as multi-annual programs (e.g., 5 years) with consecutive annual applications and sampling [6].
Application	Fungicide formulation (e.g., Cantus containing 50% boscalid) applied at or above registered use rates to represent a realistic worst case [6].
Sampling	Earthworm abundance and species composition assessed annually, often one year after the last application [6].
Data Analysis	Abundance development in relation to measured boscalid soil concentrations; effect size meta-analysis of data across multiple years and sites [6].

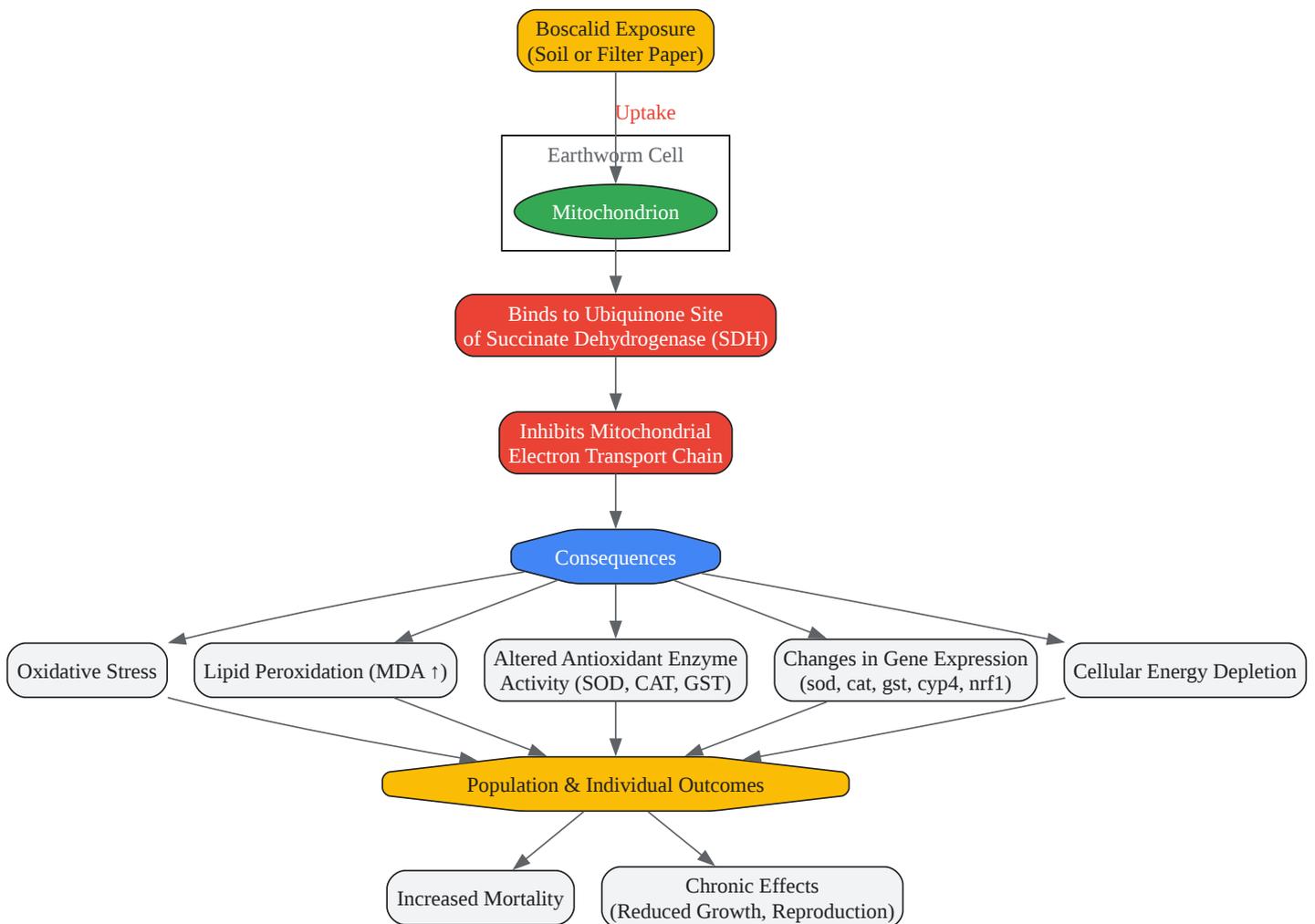
Key Experimental Findings

Research has yielded critical quantitative data on **boscalid**'s effects and behavior in earthworms.

Parameter	Reported Value / Finding	Experimental Context
Soil Half-life (Degradation)	12.3 ± 1.2 days (boscalid alone); Extended with co-exposure [1]	Laboratory soil microcosms; co-exposure with amoxicillin inhibited microbial degradation [1] [4].
Bioaccumulation Factor (BCF)	1.32 ± 0.15 (boscalid alone); Increased to 2.21 ± 0.24 with co-exposure [1]	Calculated from earthworm tissue concentrations after 14-day exposure in soil [1].
Oxidative Stress	Co-exposure elevated MDA by 2.3-fold and reduced SOD by 47.2% vs. control [1]	In earthworms (<i>Eisenia fetida</i>) exposed to boscalid and amoxicillin in soil [1] [4].
Field Population Effects	No consistent, long-term adverse effects on earthworm abundance or communities [6]	Multi-year field studies in German agricultural fields with boscalid concentrations above typical environmental levels [6].

Molecular Mechanism of Action

Boscalid's toxicity primarily stems from its inhibition of succinate dehydrogenase, a key enzyme in mitochondrial energy production. This mechanism is graphically summarized below.



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Diagram 2: The molecular mechanism of **boscalid** toxicity in earthworms. **Boscalid** inhibits succinate dehydrogenase (SDH), disrupting mitochondrial function and leading to oxidative stress and cellular damage.

Conclusion

The assessment of **boscalid**'s toxicity to earthworms requires a comprehensive approach. Standardized laboratory tests (OECD 207) are crucial for determining acute lethal concentrations and sublethal biochemical effects, revealing **boscalid** can induce oxidative stress and bioaccumulate, with potential for enhanced toxicity in pollutant mixtures [1] [4]. However, higher-tier, multi-year field studies (ISO 11268-3) are essential for a definitive ecological risk assessment, as these studies have demonstrated no consistent long-term adverse effects on earthworm populations under realistic agricultural use conditions, despite soil concentrations exceeding typical environmental residues [6].

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